

Applications of pppApA in Structural Biology Studies: Application Notes and Protocols

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Compound of Interest

Compound Name: pppApA

Cat. No.: B12364062

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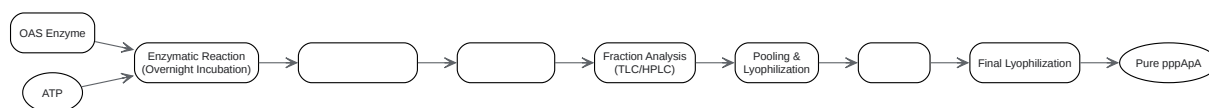
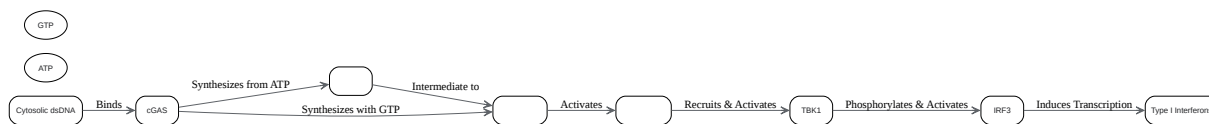
For Researchers, Scientists, and Drug Development Professionals

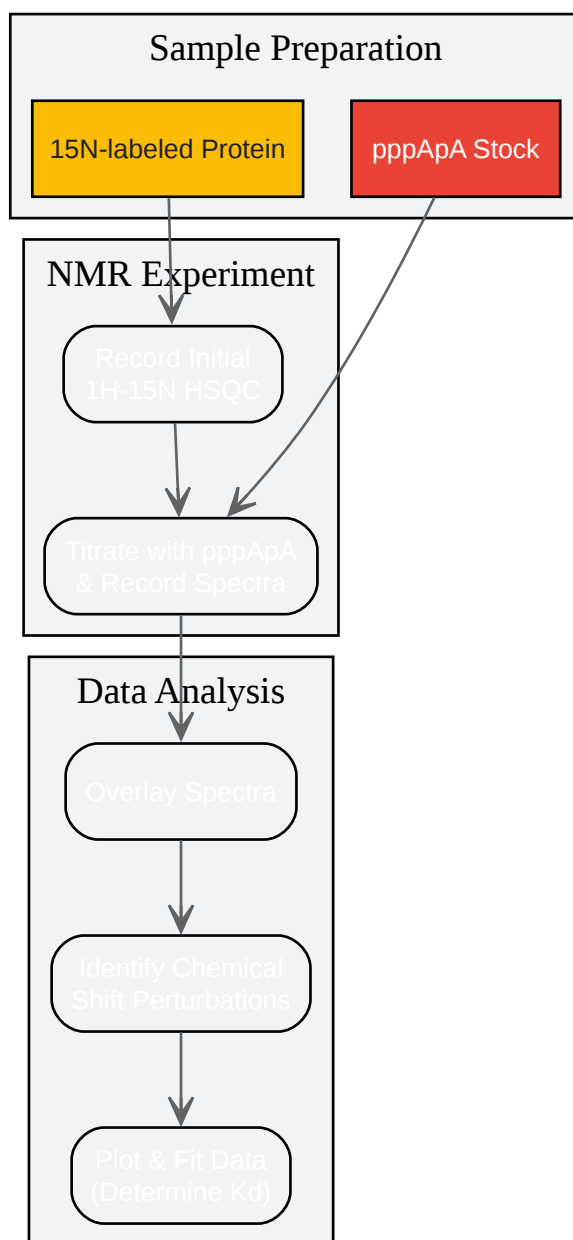
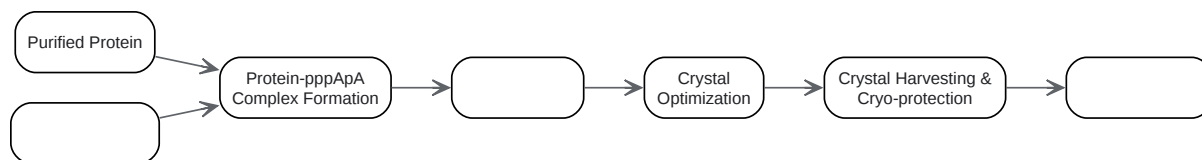
Introduction

Di-adenosine triphosphate (**pppApA**) is a linear trinucleotide that plays a crucial role as an intermediate in key biological signaling pathways. Primarily recognized for its involvement in the cGAS-STING pathway of innate immunity and the bacterial c-di-AMP signaling pathway, **pppApA** serves as a precursor to the synthesis of cyclic dinucleotides. Understanding the structural basis of how **pppApA** interacts with its target proteins is paramount for elucidating the mechanisms of these pathways and for the development of novel therapeutics. This document provides detailed application notes and protocols for the use of **pppApA** in structural biology studies, focusing on X-ray crystallography, Nuclear Magnetic Resonance (NMR) spectroscopy, and Cryo-Electron Microscopy (Cryo-EM).

Signaling Pathway Involving pppApA

pppApA is a key intermediate in the synthesis of cyclic GMP-AMP (cGAMP) by cGMP-AMP synthase (cGAS). Upon binding to cytosolic double-stranded DNA (dsDNA), cGAS catalyzes the formation of **pppApA** from ATP, which is then converted to cGAMP. cGAMP subsequently activates the STING protein, leading to a downstream signaling cascade that results in the production of type I interferons and other inflammatory cytokines.





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